

# Essential Safety and Logistical Information for Handling 2-(Bromomethyl)naphthalene

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## Compound of Interest

Compound Name: 2-(Bromomethyl)naphthalene

Cat. No.: B188764

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **2-(Bromomethyl)naphthalene** (CAS No. 939-26-4). The following procedures are designed to mitigate risks and ensure a safe laboratory environment for all personnel.

## Hazard Identification and Summary

**2-(Bromomethyl)naphthalene** is a hazardous substance that requires careful handling.<sup>[1]</sup> It is classified as corrosive and can cause severe skin burns and eye damage.<sup>[2][3][4]</sup> It is also a lachrymator, meaning it can irritate the eyes and cause tearing.<sup>[2][5]</sup> The compound may cause an allergic skin reaction.<sup>[4][6]</sup> Inhalation may lead to severe irritation of the respiratory tract, potentially causing delayed lung edema.<sup>[2][5]</sup> Ingestion can result in burns to the gastrointestinal tract.<sup>[2]</sup>

GHS Hazard Statements:

- H290: May be corrosive to metals.<sup>[4][6]</sup>
- H314: Causes severe skin burns and eye damage.<sup>[3][4][7]</sup>
- H317: May cause an allergic skin reaction.<sup>[4][6][7]</sup>
- H318: Causes serious eye damage.<sup>[6][8]</sup>

## Quantitative Data

The following table summarizes key quantitative data for **2-(Bromomethyl)naphthalene**.

Property	Value
CAS Number	939-26-4[9]
Molecular Formula	C <sub>11</sub> H <sub>9</sub> Br[7]
Molecular Weight	221.09 g/mol [7]
Appearance	Almost white to beige powder[2][6]
Melting Point	51-54 °C[9][10]
Boiling Point	213 °C at 100 mmHg (133 hPa)[6][9]
Flash Point	110 °C (230 °F) - closed cup[6][9]
Storage Temperature	2-8 °C[6][9]

## Operational Plan: Step-by-Step Handling Protocol

All procedures involving **2-(Bromomethyl)naphthalene** must be performed in a certified chemical fume hood to minimize inhalation exposure.[3][11] An emergency eyewash station and safety shower must be readily accessible.[2][3]

### 1. Preparation:

- Conduct a thorough risk assessment for the planned experiment.[3][11]
- Ensure the chemical fume hood is functioning correctly.[11]
- Assemble all necessary equipment (e.g., glassware, spatulas, weighing paper, solvents) inside the fume hood before handling the compound.[11]
- Put on all required Personal Protective Equipment (PPE) as detailed in the next section.

### 2. Weighing and Transfer:

- Handle the solid compound carefully inside the fume hood to avoid generating dust.[2][11]

- Use the smallest quantity necessary for the experiment.[3]
- Open the container slowly on a stable surface within the fume hood.
- Transfer the desired amount of the compound using a clean spatula.
- Close the container tightly immediately after use.[2]

### 3. During the Experiment:

- Keep the sash of the fume hood at the lowest practical height.
- Avoid contact with skin and eyes.[3][6]
- Do not breathe dust, vapor, mist, or gas.[2][6]
- Keep the reaction vessel clearly labeled and contained within the fume hood.

### 4. Post-Experiment Cleanup:

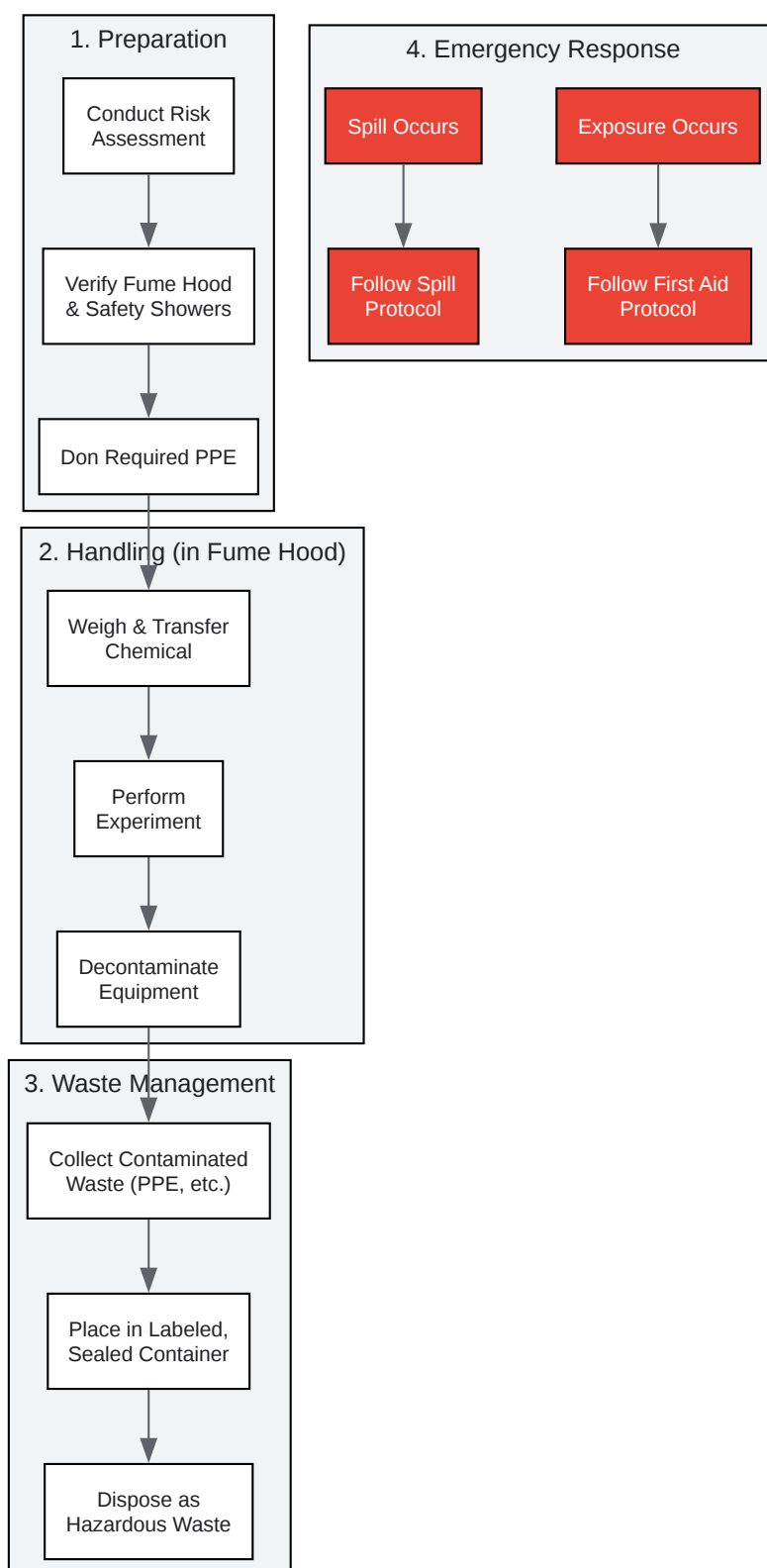
- Decontaminate all glassware and equipment that came into contact with the chemical.
- Wipe down the surfaces of the fume hood with an appropriate solvent and then soap and water.[3]
- Dispose of all contaminated materials, including gloves and weighing paper, as hazardous waste according to the disposal plan.
- Wash hands thoroughly with soap and water after handling is complete.[3][6]

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is the first line of defense against exposure.[3]

PPE Category	Recommended Equipment
Eye and Face	Chemical safety goggles and a face shield are mandatory. <a href="#">[3]</a> <a href="#">[12]</a>
Skin (Hands)	Chemical-resistant gloves (e.g., Nitrile, Neoprene) are required. Double gloving is recommended for enhanced protection. Inspect gloves before use and dispose of them immediately after handling the compound. <a href="#">[3]</a> <a href="#">[11]</a>
Skin (Body)	A lab coat is mandatory. For larger quantities or when there is a risk of splashing, a chemical-resistant apron or coveralls should be worn over the lab coat. <a href="#">[2]</a> <a href="#">[11]</a>
Respiratory	All work must be conducted in a chemical fume hood. <a href="#">[3]</a> <a href="#">[11]</a> If there is a potential for exposure outside of a fume hood, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors should be used. <a href="#">[2]</a> <a href="#">[11]</a>
Footwear	Closed-toe shoes are required at all times in the laboratory. <a href="#">[11]</a>

## Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **2-(Bromomethyl)naphthalene**.

## Disposal Plan

All materials contaminated with **2-(Bromomethyl)naphthalene** must be treated as hazardous waste and disposed of according to institutional, local, and national regulations.[3]

### 1. Waste Collection:

- Do not dispose of **2-(Bromomethyl)naphthalene** down the drain.[6]
- Collect all waste, including excess reagent, contaminated PPE (gloves, etc.), absorbent materials from spills, and empty containers, in a dedicated, sealed, and clearly labeled hazardous waste container.[3][13]
- The container should be stored in a cool, dry, well-ventilated area, away from incompatible materials.[1][6]

### 2. Disposal Procedure:

- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.[3]
- Treatment options may include incineration in a licensed facility after mixing with a suitable combustible material or neutralization at an approved treatment plant.[1]
- Waste generators must consult state and local hazardous waste regulations to ensure complete and accurate classification.[2]

## Emergency Procedures

### Spill Response

Immediate and appropriate action is critical to mitigate exposure and contamination.[3]

Minor Spill (contained within a chemical fume hood):

- Alert personnel in the immediate vicinity.[3]
- Wearing appropriate PPE, cover the spill with an inert absorbent material such as vermiculite, sand, or spill pillows.[3][13] Work from the outside of the spill inward to prevent

spreading.[13][14]

- Carefully sweep or scoop up the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[3][6][13]
- Decontaminate the area with a suitable solvent, followed by washing with soap and water.[3]
- Place all cleanup materials into the hazardous waste container.[14]

Major Spill (outside a fume hood or a large volume):

- Evacuate the immediate area and alert others.[3]
- If it is safe to do so, turn off all ignition sources.[3][15]
- Close the laboratory doors to contain the spill and prevent entry.[3]
- Immediately contact your institution's EHS department or emergency response team.[3]  
Provide details about the location and the substance spilled.
- Do not attempt to clean up a major spill unless you are trained to do so.

## First Aid Measures

In case of any exposure, seek immediate medical attention and show the Safety Data Sheet (SDS) to the attending physician.[2][6]

- Eye Contact: Immediately hold eyelids apart and flush the eye continuously with running water for at least 15-30 minutes.[1][2] Ensure complete irrigation by occasionally lifting the upper and lower lids.[1] Transport to a hospital or doctor without delay.[1]
- Skin Contact: Immediately flush the affected body area with large amounts of water, using a safety shower if available.[1] Quickly remove all contaminated clothing and footwear.[1] Continue flushing with water until advised to stop by a Poisons Information Centre or a doctor.[1]
- Inhalation: Remove the individual from the contaminated area to fresh air.[1][2] Lay the person down and keep them warm and rested.[1] If breathing has stopped, apply artificial

respiration.[1][2] Since lung edema may be delayed up to 24 hours after exposure, the affected individual needs complete rest and medical observation.[1]

- Ingestion: If swallowed, do NOT induce vomiting.[1][6] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[2] Urgent hospital treatment is likely needed.[1]

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